# Comparative Mass Spectrometry Profiling: 3-Methoxyisoxazole-5-carbaldehyde

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Methoxyisoxazole-5-carbaldehyde* |
| *Cat. No.:* | *B15216369* |

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## Executive Summary

**3-Methoxyisoxazole-5-carbaldehyde** (CAS: 251912-68-2) is a critical heterocyclic building block in medicinal chemistry, particularly for the synthesis of antitubercular and anticancer agents.[1][2][3] Its analysis presents a dichotomy: the isoxazole core is relatively stable, but the C5-aldehyde moiety is reactive and prone to oxidation (to carboxylic acid) or hydration.

This guide provides a technical comparison of three distinct mass spectrometry workflows: Direct ESI-LC-MS/MS, GC-EI-MS, and Derivatization-LC-MS. While direct analysis offers speed, derivatization is the gold standard for trace quantification in complex matrices due to the stabilization of the aldehyde functionality.

## Part 1: Chemical Profile & Ionization Physics

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| Property | Data | Mass Spec Implications |
|---|---|---|
| Formula | $C_5H_5NO_3$ | Monoisotopic Mass: 127.0269 Da |
| Structure | Isoxazole core, 3-$OCH_3$, 5-CHO | Fragility: N-O bond is the weakest link (approx. 55 kcal/mol). |
| Polarity | Moderate (LogP ~0.5) | Compatible with Reverse Phase LC (C18). |
| Basicity | Weakly basic (Isoxazole N) | Protonation ($[M+H]^+$) is feasible but may require acidic mobile phase. |

# Part 2: Method A - Direct ESI-LC-MS/MS (High Throughput)

Best For: Rapid purity checks, synthetic monitoring, and high-concentration samples (>1 µM).

## The Protocol

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.8 µm.
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (Critical for protonation).
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3 minutes.
- Ionization: Electrospray Ionization (ESI), Positive Mode.

## Mechanistic Insight

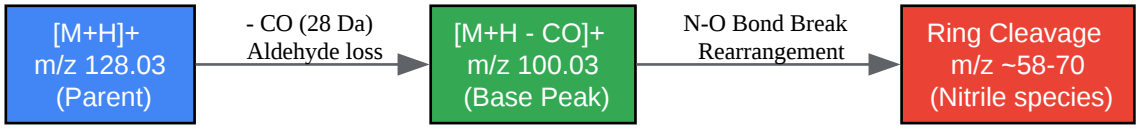
In positive ESI, the molecule forms the quasimolecular ion $[M+H]^+$ at m/z 128.03. The protonation likely occurs at the isoxazole nitrogen or the carbonyl oxygen.

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Fragmentation Pathway (CID): The collision-induced dissociation (CID) of isoxazoles is distinct. Unlike standard aromatics, the isoxazole ring is photochemically and thermally labile.

- Primary Loss: The aldehyde group is ejected as Carbon Monoxide (CO, 28 Da).
  - Transition: m/z 128 → 100 (Base Peak).
- Secondary Loss: The resulting ion often loses the methoxy group as a radical ($\bullet CH_3$) or formaldehyde ($CH_2O$), or undergoes ring cleavage at the weak N-O bond.

## Diagram: Predicted ESI Fragmentation Pathway




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Caption: ESI-MS/MS fragmentation pathway showing the diagnostic loss of carbon monoxide followed by isoxazole ring degradation.

# Part 3: Method B - GC-EI-MS (Structural Fingerprinting)

Best For: Identification of unknowns, impurity profiling, and volatile mixtures.

## The Protocol

- Column: DB-5ms (5% Phenyl-arylene polymer), 30m x 0.25mm ID.
- Inlet Temp: 250°C (Caution: Aldehydes can degrade; use splitless if trace).
- Carrier Gas: Helium at 1 mL/min.
- Ionization: Electron Impact (70 eV).

## Mechanistic Insight

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The "hard" ionization of EI (70 eV) imparts significant internal energy, causing extensive fragmentation. The molecular ion ($M^{+}$•, m/z 127) is observed but is often less intense than fragment ions.

Key Fragmentation Events:

- $[M-H]^{+}$ (m/z 126): Loss of the aldehydic hydrogen.
- $[M-CHO]^{+}$ (m/z 98): Alpha-cleavage removing the formyl radical.
- Isoxazole Rearrangement: The radical cation triggers the cleavage of the N-O bond, often rearranging to an azirine intermediate before fragmenting into nitriles (R-C≡N). This is a classic "fingerprint" of isoxazoles [1].

# Part 4: Method C - Derivatization-LC-MS (High Sensitivity)

Best For: Trace quantification (PK studies), biological matrices, and stabilizing the aldehyde.

## The Protocol

Aldehydes are chemically "noisy" in biological matrices. Derivatization with 2,4-Dinitrophenylhydrazine (DNPH) converts the unstable aldehyde into a stable hydrazone.

- Reagent: 2,4-DNPH in acidic acetonitrile.
- Reaction: 3-Methoxyisoxazole-5-CHO + DNPH → Hydrazone + $H_2O$.
- Mass Shift: +180.02 Da (DNPH mass) - 18.01 Da (Water) = +162 Da net shift.
- Target Ion: $[M_deriv + H]^{+}$ = 127 + 180 - 18 + 1 = m/z 290. (Negative mode $[M-H]^{-}$ at 288 is often more sensitive for DNPH derivatives).

## Mechanistic Insight

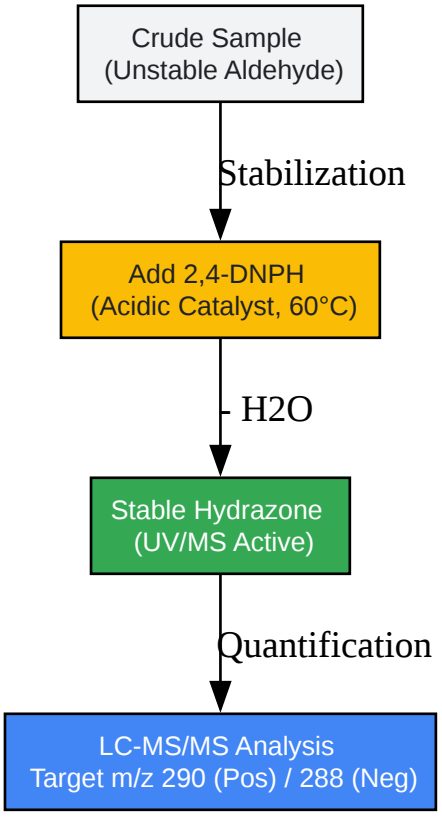
The hydrazone adds a chromophore (UV active) and a highly ionizable moiety (DNPH).

- Sensitivity Gain: 10-100x increase over direct ESI.

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- Specificity: The m/z 290 precursor allows for a highly specific MRM transition (e.g., 290 → 163, loss of the dinitrophenyl group).

## Diagram: Derivatization Workflow




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Caption: Workflow for stabilizing **3-Methoxyisoxazole-5-carbaldehyde** via DNPH derivatization prior to MS analysis.

# Part 5: Comparative Analysis Guide

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| Feature | Direct ESI-LC-MS | GC-EI-MS | DNPH-LC-MS |
|---|---|---|---|
| Analyte Stability | Low (Aldehyde may oxidize) | Moderate (Thermal degradation risk) | High (Locked as hydrazone) |
| Sensitivity (LOD) | ~10 ng/mL | ~50 ng/mL | < 0.1 ng/mL |
| Selectivity | Moderate (Isobaric interferences) | High (Spectral fingerprint) | Very High (Specific mass shift) |
| Prep Time | Fast (< 10 mins) | Medium (Solvent exchange) | Slow (Reaction time ~30-60 mins) |
| Primary Use | Synthesis/Purity Check | Unknown ID/Impurities | PK/Metabolite Studies |

## Expert Recommendation

- For Drug Discovery: Use Method A. The speed outweighs the sensitivity loss when working with stock solutions.
- For Bioanalysis (Plasma/Urine): You must use Method C. The aldehyde half-life in plasma is short due to enzymatic oxidation; derivatization is the only way to freeze the metabolic snapshot [2].

## References


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